

# A Comparative Guide to 4-Desmethoxy Omeprazole-d3 and Related Reference Standards

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## Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

Cat. No.: B587879

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For researchers and scientists engaged in drug development and metabolic studies, the purity and characterization of reference standards are paramount. This guide provides a comparative analysis of the **4-Desmethoxy Omeprazole-d3** reference standard against its closely related alternatives, Omeprazole-d3 and Omeprazole Sulfide-d3. The information presented herein is compiled from various certificates of analysis and analytical methodologies to assist in the selection of the most suitable standard for specific research needs.

## Data Presentation: A Side-by-Side Comparison

The following table summarizes the key quantitative data for **4-Desmethoxy Omeprazole-d3** and its alternative reference standards. This allows for a direct comparison of their chemical properties and purity.

Parameter	4-Desmethoxy Omeprazole-d3	Omeprazole-d3	Omeprazole Sulfide-d3
CAS Number	1794759-05-9[1]	922731-01-9[2][3]	922730-98-1[4]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S[2][3]	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S[4]
Molecular Weight	318.41	348.43[2][3]	332.44[4]
Purity by HPLC	≥98%[5][6]	98.1% - 98.99%[2][7]	98.6%[4]
Isotopic Purity	Not explicitly stated	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> ); ≤1% d <sub>0</sub> [8]	99% atom D[4]
Appearance	Off-White Solid	Light brown to brown (Solid)[2]	Pale yellow solid[4]

## Experimental Protocols: Methodologies for Analysis

The characterization and quantification of Omeprazole and its related compounds are predominantly carried out using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS). Detailed below are representative experimental protocols for these techniques.

### High-Performance Liquid Chromatography (HPLC) Method for Impurity Profiling

This method is suitable for the separation and quantification of Omeprazole and its related impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Novapak C18, (250 x 4.6 mm, 5μm)[9].
- Mobile Phase: A mixture of phosphate buffer (pH 7.4) and acetonitrile in a 60:40 v/v ratio[9].
- Flow Rate: 1.0 mL/min[9].

- Detection: UV at 302 nm[9].
- Injection Volume: 20 µL.
- Sample Preparation: A stock solution of 40 mg of the reference standard is prepared in 100 ml of 0.1N NaOH. This solution is then diluted with the mobile phase to achieve a working concentration of 40µg/ml[9].

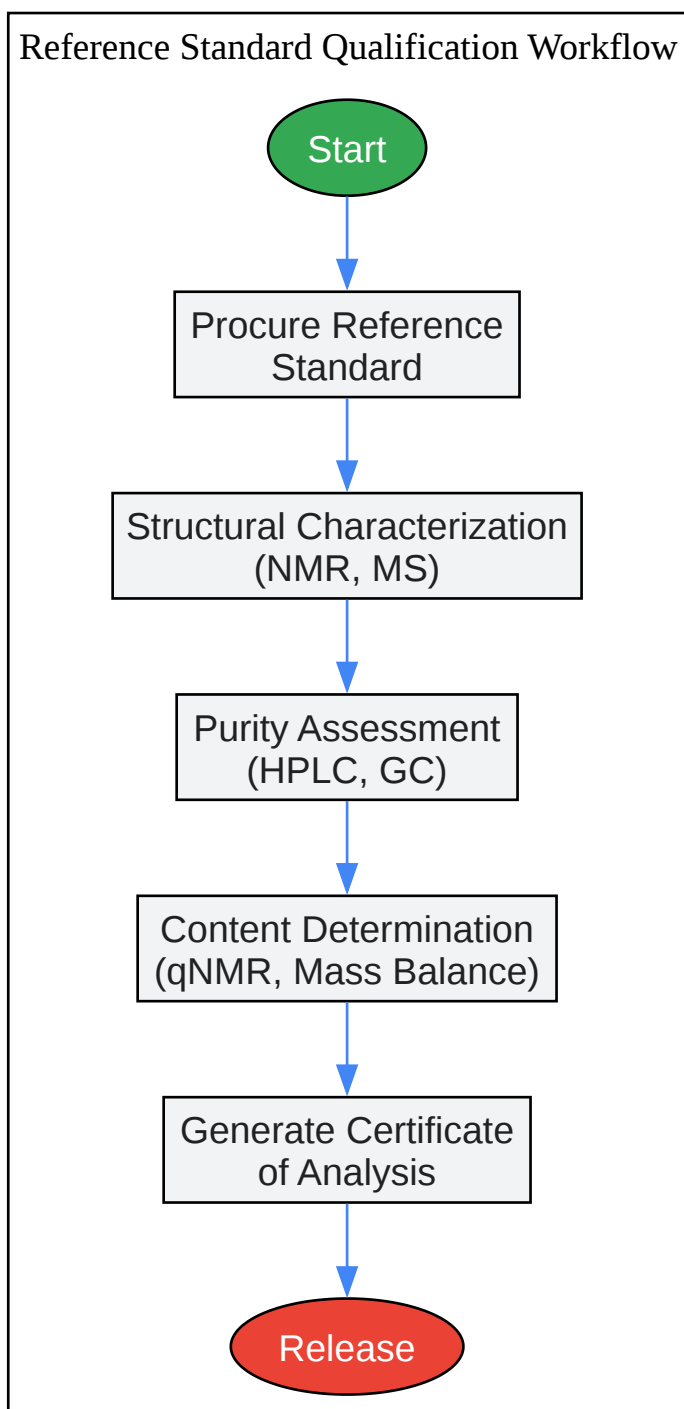
## Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Method for Quantification in Biological Matrices

This method is designed for the sensitive quantification of Omeprazole and its deuterated analogs in plasma samples.

- Instrumentation: A liquid chromatography system coupled with a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- Column: Purospher Star C18 (5µ, 100 x 4.6mm)[10].
- Mobile Phase: An isocratic mixture of acetonitrile and 5mM ammonium bicarbonate buffer (70:30 v/v), with the pH adjusted to 8.0 with formic acid[10].
- Flow Rate: 1.0 mL/min[10].
- Ionization Mode: Electrospray Positive (ES+)[10].
- Detection: Multiple Reaction Monitoring (MRM) mode[10].
- Injection Volume: 10 µL[10].
- Sample Preparation: Plasma samples are extracted using 10mM ammonium acetate. The upper layer is centrifuged, evaporated, and reconstituted in a mixture of acetonitrile and the mobile phase buffer (70:30 v/v)[10].

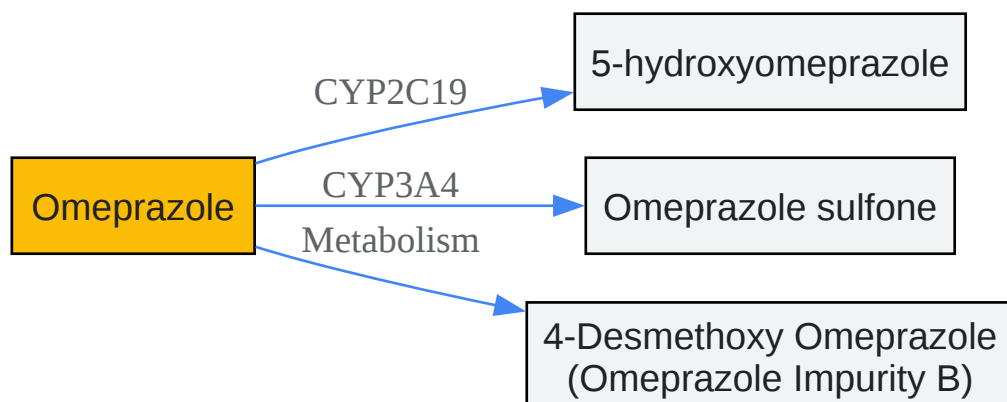
## Visualizing Experimental and Metabolic Pathways

To further aid researchers, the following diagrams illustrate a typical workflow for reference standard qualification and the metabolic pathway of Omeprazole.



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Workflow for Reference Standard Qualification



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### Simplified Metabolic Pathway of Omeprazole

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